

Structural Biology of KRAS G12C Inhibitor 54

Binding: A Technical Guide

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Compound of Interest

Compound Name: *KRAS G12C inhibitor 54*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the structural biology and mechanism of action of **KRAS G12C inhibitor 54**. The Kirsten Rat Sarcoma Viral Oncogene Homolog (KRAS) is a pivotal signaling protein, and the G12C mutation is a key driver in various cancers. Inhibitor 54 belongs to a class of targeted therapies that covalently bind to the mutant cysteine residue, locking the protein in an inactive state. This guide will delve into the quantitative binding data, experimental methodologies, and the broader context of the KRAS signaling pathway.

Introduction to KRAS G12C and Inhibitor 54

The KRAS protein functions as a molecular switch, cycling between an active GTP-bound state and an inactive GDP-bound state. The G12C mutation, a substitution of glycine to cysteine at codon 12, impairs the intrinsic GTPase activity of KRAS, leading to its constitutive activation. This results in the persistent stimulation of downstream signaling pathways, primarily the MAPK and PI3K-AKT pathways, driving cell proliferation and survival.

Inhibitor 54, a spirocyclic tetrahydroquinazoline derivative, is a potent and orally active covalent inhibitor of KRAS G12C. It selectively targets the mutant cysteine, forming an irreversible

covalent bond that traps the KRAS G12C protein in its inactive GDP-bound conformation. This prevents downstream signaling and inhibits the growth of KRAS G12C-mutant cancer cells.

Quantitative Data Presentation

The following tables summarize the available quantitative data for **KRAS G12C inhibitor 54** and provide a comparison with the well-characterized inhibitor, Sotorasib (AMG 510).

Table 1: Biochemical and Cellular Potency of **KRAS G12C Inhibitor 54**

Parameter	Cell Line	Value	Reference
Anti-proliferation IC ₅₀	MIA PaCa-2	0.016 μ M	[1]
Anti-proliferation IC ₅₀	H358	0.028 μ M	[1]

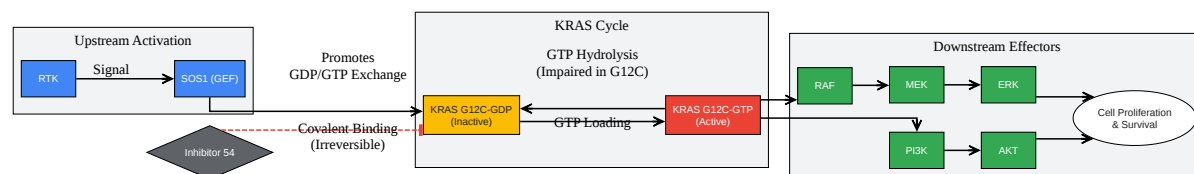
Table 2: Structural Data for a Representative KRAS G12C Inhibitor Complex (Sotorasib)

PDB ID	Inhibitor	Resolution ($\text{\AA}$)	Method
6OIM	Sotorasib (AMG 510)	1.65	X-Ray Diffraction

Note: A specific PDB ID for KRAS G12C in complex with inhibitor 54 is not publicly available. The data for Sotorasib is provided as a representative example of a covalent KRAS G12C inhibitor.

Signaling Pathways and Mechanism of Action

The constitutive activation of KRAS G12C leads to the uncontrolled activation of downstream effector pathways, promoting tumorigenesis. Inhibitor 54 abrogates this signaling by covalently binding to the Cys12 residue in the switch-II pocket of KRAS G12C, locking it in an inactive state.



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References

- 1. The current landscape of using direct inhibitors to target KRASG12C-mutated NSCLC - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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